

2'-O-Methylated Nucleosides: A Comprehensive Technical Guide to Structure, Synthesis, and Application

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *D-Ribose, 2-O-methyl-*

Cat. No.: *B12101664*

[Get Quote](#)

Introduction

Welcome to this in-depth technical guide on 2'-O-methylated nucleosides. As a fundamental modification in the expanding field of epitranscriptomics, 2'-O-methylation plays a critical role in a vast array of biological processes and holds immense potential for therapeutic innovation. This guide is designed for researchers, scientists, and drug development professionals seeking a comprehensive understanding of the core chemical principles, synthesis methodologies, and practical applications of these modified nucleosides.

The addition of a simple methyl group to the 2'-hydroxyl of the ribose sugar moiety of a nucleotide, a modification known as 2'-O-methylation (Nm), imparts profound changes to the physicochemical properties of RNA.^{[1][2]} This seemingly minor alteration enhances the stability, influences the structure, and modulates the interactions of RNA molecules, thereby impacting everything from ribosomal function and gene expression to the ability of viruses to evade the host immune system.^{[2][3][4]}

In recent years, the significance of 2'-O-methylation has been particularly highlighted by its central role in the development of mRNA-based therapeutics, including the highly successful

COVID-19 vaccines.[5] Understanding the nuances of this modification is therefore not merely an academic exercise but a critical component of modern drug discovery and development.

This guide will provide you with a detailed exploration of 2'-O-methylated nucleosides, beginning with their core chemical structure and the properties that arise from it. We will then delve into the practical aspects of their chemical and enzymatic synthesis, providing you with the knowledge to both understand and implement these techniques. Subsequently, we will navigate the diverse landscape of analytical methods for their detection and quantification, from classical biochemical assays to cutting-edge high-throughput sequencing technologies. Finally, we will examine the profound biological significance of 2'-O-methylation and its ever-expanding applications in the therapeutic arena.

Our goal is to equip you with not just the "what," but also the "why" and the "how," providing a solid foundation for your research and development endeavors in this exciting field.

Part 1: The Core Chemical Structure and Its Implications

The 2'-O-Methyl Modification

At the heart of this guide is a single, yet powerful, chemical modification: the methylation of the 2'-hydroxyl group of the ribose sugar in a ribonucleoside. This modification can occur on any of the four standard ribonucleosides: adenosine, uridine, cytidine, and guanosine, to form 2'-O-methyladenosine (Am), 2'-O-methyluridine (Um), 2'-O-methylcytidine (Cm), and 2'-O-methylguanosine (Gm), respectively.[6]

The key structural difference between a canonical ribonucleoside and its 2'-O-methylated counterpart is the replacement of a hydrogen atom in the 2'-hydroxyl group with a methyl (-CH₃) group.[2] This seemingly subtle change has profound consequences for the molecule's properties and function.

Caption: Comparison of a canonical ribonucleoside and a 2'-O-methylated ribonucleoside.

Physicochemical Properties Conferred by 2'-O-Methylation

The introduction of the 2'-O-methyl group bestows a unique set of physicochemical properties upon the nucleoside and, by extension, the RNA polymer into which it is incorporated. These properties are the foundation of its biological roles and therapeutic utility.

- **Enhanced Nuclease Resistance:** The presence of the bulky methyl group at the 2'-position provides steric hindrance, protecting the adjacent phosphodiester bond from cleavage by nucleases.^[3] This is a primary reason for the increased stability of 2'-O-methylated RNA in biological fluids.^[7] The modification also reduces the susceptibility of the RNA backbone to alkaline hydrolysis.^{[3][8]}
- **Increased Thermal Stability of Duplexes:** 2'-O-methylated oligonucleotides form more stable duplexes with complementary RNA and DNA strands compared to their unmodified RNA or DNA counterparts.^{[7][9]} This is reflected in a higher melting temperature (T_m) of the duplexes. Each 2'-O-methylation can stabilize an RNA duplex by approximately 0.2 kcal/mol.^[1]
- **Sugar Pucker Preference:** The 2'-O-methyl group biases the ribose sugar's conformational equilibrium towards the C3'-endo pucker, which is characteristic of A-form helices found in double-stranded RNA.^{[1][10][11]} This pre-organization of the sugar conformation contributes to the increased thermal stability of duplexes.
- **Altered Hydrogen Bonding Capacity:** The replacement of the 2'-hydroxyl group with a 2'-O-methyl group eliminates a hydrogen bond donor. This can influence the RNA's folding and its interactions with proteins and other nucleic acids.^[7]

Property	Effect of 2'-O-Methylation	Consequence
Nuclease Resistance	Increased	Enhanced stability in biological environments.
Alkaline Hydrolysis	Decreased	Greater chemical stability.
Duplex Stability (Tm)	Increased	Stronger binding to target RNA/DNA.
Sugar Pucker	Biased towards C3'-endo	Promotes A-form helical geometry.
Hydrogen Bonding	2'-OH donor removed	Altered RNA structure and interactions.

Part 2: Synthesis of 2'-O-Methylated Nucleosides and Oligonucleotides

The ability to incorporate 2'-O-methylated nucleosides into synthetic oligonucleotides is crucial for their use in research and therapeutics. This can be achieved through both chemical and enzymatic methods.

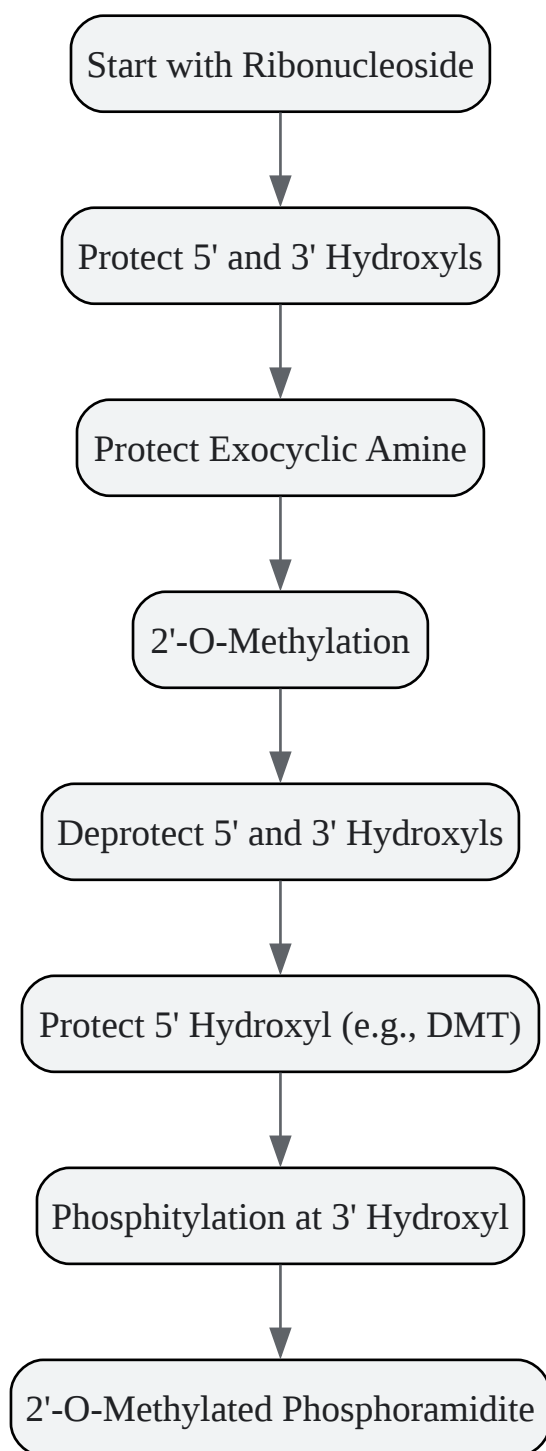
Chemical Synthesis Strategies

The chemical synthesis of 2'-O-methylated oligonucleotides typically relies on the solid-phase synthesis of phosphoramidites, which are the building blocks for automated oligonucleotide synthesis.

- **Protecting Group Chemistry:** A key challenge in the synthesis of 2'-O-methylated nucleosides is the selective methylation of the 2'-hydroxyl group without modifying other reactive sites on the nucleoside, such as the 5'- and 3'-hydroxyl groups and the exocyclic amines of the nucleobases. This necessitates a carefully orchestrated strategy of protecting and deprotecting these various functional groups.
- **Direct Alkylation Methods:**

- Classical Approaches: Early methods for the synthesis of 2'-O-methylated ribonucleosides involved the partial methylation of unprotected nucleosides using reagents like diazomethane or methyl iodide.[\[12\]](#) However, these methods often suffered from low yields and the formation of multiple isomers.
- Modern Synthetic Routes: More recent and efficient methods involve the use of advanced protecting group strategies and improved alkylating agents. For instance, the synthesis of 2'-O-substituted pyrimidine nucleosides has been improved by reacting an anhydropyrimidine with magnesium alkoxide.[\[12\]](#) Phase transfer catalysis has also been employed to enhance the efficiency of large-scale synthesis.[\[13\]](#)
- Synthesis of 2'-O-Methylated Phosphoramidites: Once the 2'-O-methylated nucleoside is synthesized and appropriately protected, it is converted into a phosphoramidite. These phosphoramidites are then used in automated solid-phase synthesis to create custom oligonucleotides with 2'-O-methylated residues at specific positions.[\[14\]](#)

A Representative Chemical Synthesis Workflow:



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the chemical synthesis of a 2'-O-methylated phosphoramidite.

Enzymatic Synthesis Approaches

Enzymatic methods offer an alternative, and in some cases, a more straightforward approach to synthesizing 2'-O-methylated RNA.

- **In Vitro Transcription with T7 RNA Polymerase:** Modified T7 RNA polymerases have been developed that can incorporate 2'-O-methylated nucleoside triphosphates (NTPs) into RNA transcripts.^{[15][16]} This allows for the production of fully or partially 2'-O-methylated RNA molecules of defined sequences.
- **Enzymatic Modification using Methyltransferases:** The natural cellular machinery for 2'-O-methylation involves enzymes called methyltransferases, often guided by small nucleolar RNAs (snoRNAs) within ribonucleoprotein complexes (snoRNPs).^{[17][18]} While primarily a cellular process, these enzymatic systems can be harnessed in vitro to introduce 2'-O-methylation at specific sites.

Synthesis Method	Advantages	Limitations
Chemical Synthesis	High purity and yield; precise control over modification sites.	Multi-step, requires protecting groups, can be costly for long oligonucleotides.
Enzymatic Synthesis	Simpler for long RNA molecules; can be more cost-effective for large-scale production.	Sequence-dependent efficiency of incorporation; potential for misincorporation.

Part 3: Analytical Techniques for Detection and Quantification

A variety of methods have been developed to detect and quantify 2'-O-methylation in RNA, ranging from classical biochemical assays to high-throughput sequencing techniques.

Classical Biochemical Methods

- **Resistance to Alkaline or Enzymatic Hydrolysis:** The inherent resistance of the phosphodiester bond adjacent to a 2'-O-methylated nucleotide to cleavage by alkali or certain RNases can be exploited for its detection.^{[3][19]}

- **Reverse Transcriptase (RT) Stop Assays:** Under low deoxynucleoside triphosphate (dNTP) concentrations, reverse transcriptase can pause or stop at a 2'-O-methylated site.[\[19\]](#)[\[20\]](#) This property can be used to map the location of these modifications.
- **Chromatographic Techniques:** Techniques such as two-dimensional thin-layer chromatography (2D-TLC) and high-performance liquid chromatography (HPLC) coupled with mass spectrometry can be used to separate and quantify 2'-O-methylated nucleosides after complete hydrolysis of the RNA.[\[18\]](#)[\[19\]](#)

Modern High-Throughput Approaches

- **RiboMeth-Seq:** This method leverages the resistance of 2'-O-methylated sites to alkaline hydrolysis. RNA is randomly fragmented by alkaline treatment, and the resulting fragments are sequenced. The 2'-O-methylated sites are identified as gaps in the sequencing coverage.[\[1\]](#)[\[20\]](#)
- **Nanopore Direct RNA Sequencing:** This technology allows for the direct sequencing of native RNA molecules without the need for reverse transcription or amplification. The presence of a 2'-O-methylated nucleotide can cause a detectable change in the electrical signal as the RNA strand passes through the nanopore, enabling its direct detection.[\[3\]](#)[\[21\]](#)[\[22\]](#)
- **Mass Spectrometry (MS):** High-resolution mass spectrometry can precisely identify and quantify 2'-O-methylated nucleosides and oligonucleotides, providing a high degree of confidence in their identification.[\[18\]](#)[\[23\]](#)

Technique	Principle	Advantages	Limitations
RT Stop Assay	Reverse transcriptase pausing at low dNTPs.	Site-specific, relatively simple.	Can be semi-quantitative, sequence context effects.
RiboMeth-Seq	Resistance to alkaline hydrolysis.	High-throughput, transcriptome-wide.	Indirect detection, requires significant bioinformatics analysis.
Nanopore Sequencing	Altered electrical signal.	Direct detection, single-molecule resolution.	Newer technology, bioinformatics tools still evolving.
Mass Spectrometry	Mass-to-charge ratio.	High confidence identification and quantification.	Requires specialized equipment, can be low-throughput.

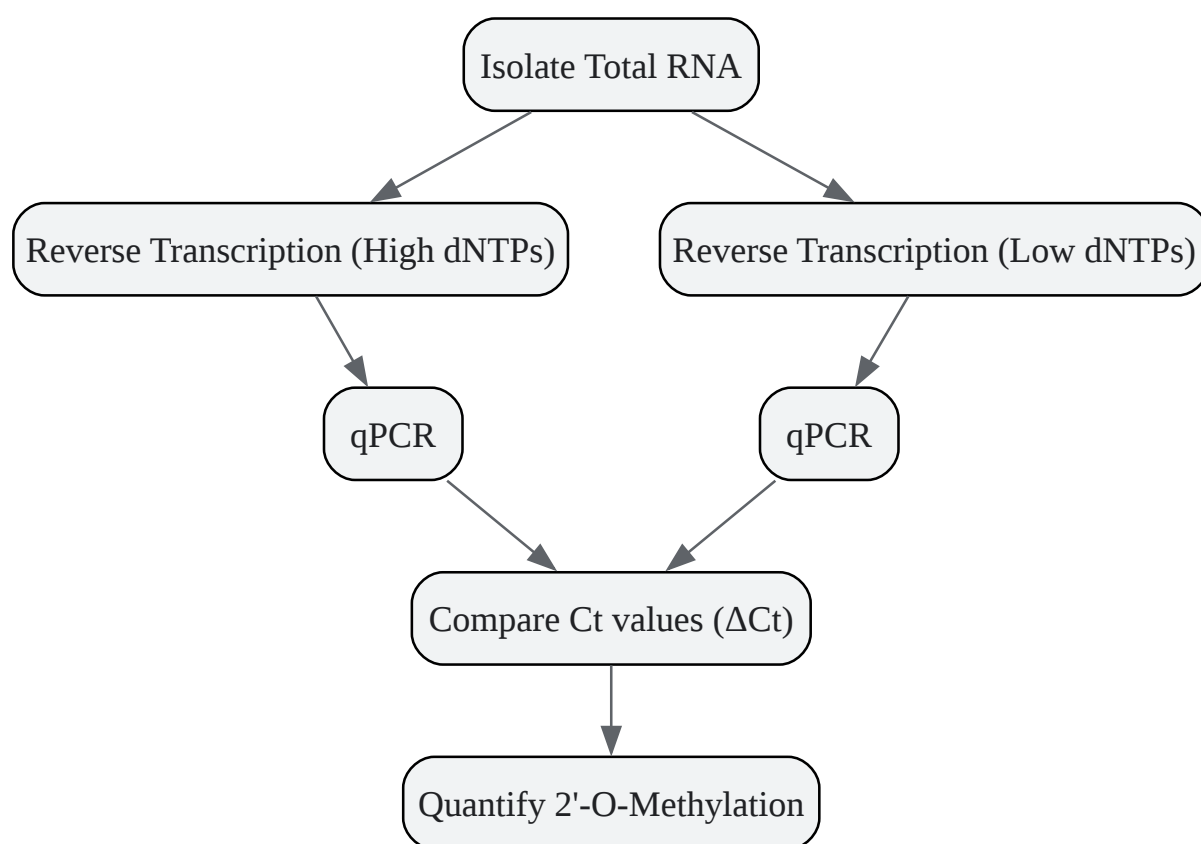
Protocol: A Representative Method for 2'-O-Methylation Detection

Reverse Transcription-Quantitative PCR (RT-qPCR) for Site-Specific 2'-O-Methylation Analysis

This protocol is based on the principle that reverse transcription is inhibited at 2'-O-methylated sites under low dNTP concentrations.[\[24\]](#)

- RNA Isolation: Isolate high-quality total RNA from the cells or tissue of interest.
- Primer Design: Design a forward primer that anneals upstream of the putative 2'-O-methylated site and a reverse primer that anneals downstream.
- Reverse Transcription: Perform two separate reverse transcription reactions for each RNA sample:
 - Reaction A (High dNTPs): Use a standard concentration of dNTPs (e.g., 1 mM).
 - Reaction B (Low dNTPs): Use a low concentration of dNTPs (e.g., 4 μ M).

- Quantitative PCR (qPCR): Use the cDNA from both reactions as a template for qPCR with the designed primers.
- Data Analysis:
 - Calculate the Ct values for each reaction.
 - Determine the ΔCt by subtracting the high dNTP Ct from the low dNTP Ct.
 - A higher ΔCt value is indicative of a higher level of 2'-O-methylation at the site of interest.



[Click to download full resolution via product page](#)

Caption: Workflow for the RT-qPCR-based detection of 2'-O-methylation.

Part 4: Biological Significance and Therapeutic Applications

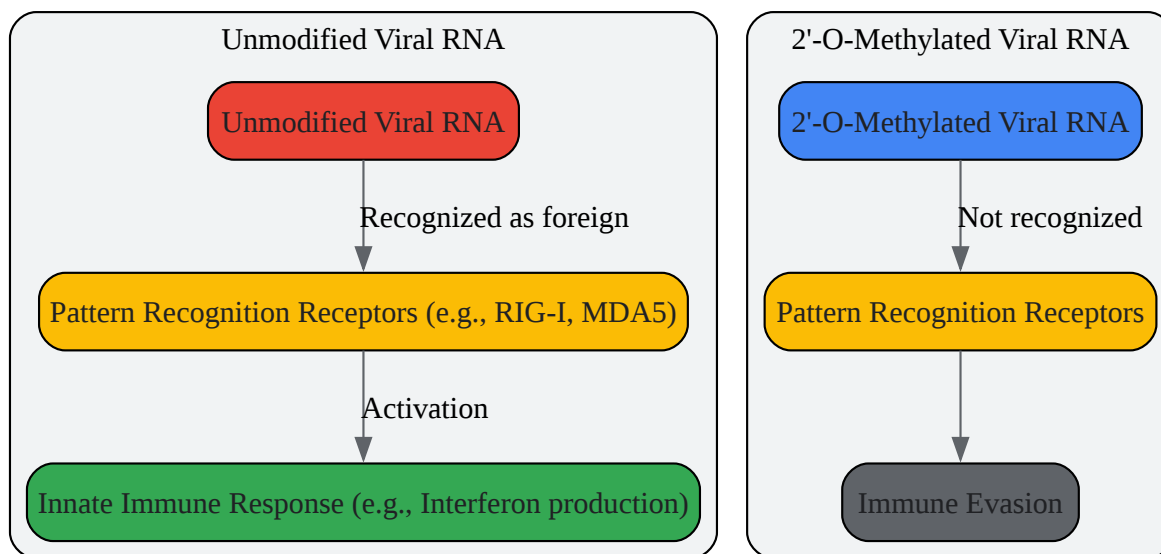
The unique properties conferred by 2'-O-methylation underpin its diverse and critical roles in biology and medicine.

Role in Cellular Processes

- **rRNA and Ribosome Function:** 2'-O-methylation is abundant in ribosomal RNA (rRNA), particularly in functionally important regions like the peptidyl transferase center and the decoding site.^{[4][20]} This modification is crucial for ribosome biogenesis, stability, and the fidelity of translation.^[4]
- **tRNA and snRNA Stability and Function:** 2'-O-methylation is also found in transfer RNA (tRNA) and small nuclear RNA (snRNA), where it contributes to their structural integrity and function in protein synthesis and pre-mRNA splicing, respectively.^[1]
- **mRNA Stability and Translation:** The presence of 2'-O-methylation at internal sites of messenger RNA (mRNA) can enhance mRNA stability and promote its translation.^[25]

Immune Evasion by Viruses and Self vs. Non-self Recognition

Many viruses, including coronaviruses like SARS-CoV-2, have evolved mechanisms to 2'-O-methylate their RNA.^[3] This modification allows the viral RNA to mimic host mRNA, thereby evading recognition by the host's innate immune system, which would otherwise identify the unmodified viral RNA as foreign and mount an antiviral response.^{[3][5][26]}



[Click to download full resolution via product page](#)

Caption: Mechanism of immune evasion by 2'-O-methylated viral RNA.

Therapeutic Applications

The beneficial properties of 2'-O-methylation have been widely exploited in the development of RNA-based therapeutics.

- Antisense Oligonucleotides (ASOs): Incorporating 2'-O-methylated nucleosides into ASOs increases their nuclease resistance, prolonging their half-life in vivo, and enhances their binding affinity to the target mRNA.^{[12][27]}
- Small Interfering RNA (siRNA): 2'-O-methylation is used to improve the stability of siRNAs and reduce off-target effects, making them more effective and safer for therapeutic use.
- mRNA Vaccines: The inclusion of 2'-O-methylated nucleosides, particularly in the 5' cap structure, is a critical design feature of mRNA vaccines.^[5] This modification significantly reduces the innate immunogenicity of the vaccine mRNA, preventing an adverse inflammatory response, while simultaneously enhancing its stability and translational efficiency, leading to a more robust and sustained production of the target antigen.^{[5][26]}

Conclusion

2'-O-methylated nucleosides represent a cornerstone of RNA biology and a powerful tool in the development of next-generation therapeutics. From their fundamental chemical structure arises a cascade of properties that enhance the stability, modulate the function, and reduce the immunogenicity of RNA. As our understanding of the epitranscriptome continues to expand, so too will the applications of this versatile modification. For researchers and drug developers, a thorough grasp of the principles and techniques outlined in this guide is essential for harnessing the full potential of 2'-O-methylated nucleosides to advance scientific knowledge and create innovative medicines.

References

- What Is 2'-O-Methylation and How to Detect It - CD Genomics. (URL: [\[Link\]](#))
- Ayadi, L., et al. (2018). 2'-O-Methylation of Ribosomal RNA: Towards an Epitranscriptomic Control of Translation? International Journal of Molecular Sciences, 19(10), 2956. (URL: [\[Link\]](#))
- Li, S., et al. (2023). The detection, function, and therapeutic potential of RNA 2'-O-methylation. The Innovation, 4(3), 100407. (URL: [\[Link\]](#))
- Unlocking the Mysteries of RNA 2'-O-Methylation: Classical Methods and Deep Sequencing-Based Approaches - Amerigo Scientific. (URL: [\[Link\]](#))
- Cook, P. D., & Ravikumar, V. T. (1998). Method for synthesizing 2'-O-substituted pyrimidine nucleosides. U.S.
- Wiener, D., & Schwartz, S. (2021). 2'-O-methylation (Nm) in RNA: progress, challenges, and future directions. Genes, 12(5), 723. (URL: [\[Link\]](#))
- 2' & 3' -O-Methyl RNA Synthesis - Amerigo Scientific. (URL: [\[Link\]](#))
- Conrad, F., et al. (1995). Enzymatic synthesis of 2'-modified nucleic acids: identification of important phosphate and ribose moieties in RNase P substrates. Nucleic Acids Research, 23(11), 1845–1853. (URL: [\[Link\]](#))

- Yu, Y. T. (2012). Detection and quantification of RNA 2'-O-methylation and pseudouridylation. *Methods in Enzymology*, 511, 221–234. (URL: [\[Link\]](#))
- Lönnberg, T., et al. (2018). A Study on Synthesis and Upscaling of 2'-O-AECM-5-methyl Pyrimidine Phosphoramidites for Oligonucleotide Synthesis. *Molecules*, 23(11), 2958. (URL: [\[Link\]](#))
- Inoue, H., et al. (1987). Synthesis and hybridization studies on two complementary nona(2'-O-methyl)ribonucleotides. *Nucleic Acids Research*, 15(15), 6131–6148. (URL: [\[Link\]](#))
- Motorin, Y., & Marchand, V. (2018). Chemical and enzymatic properties of 2'-O-methylated RNA chains. *ResearchGate*. (URL: [\[Link\]](#))
- Ciobanu, M., et al. (2023). Synthesis of 2'-O-Methyl/2'-O-MOE-L-Nucleoside Derivatives and Their Applications: Preparation of G-Quadruplexes, Their Characterization, and Stability Studies. *ACS Omega*, 8(47), 44837–44849. (URL: [\[Link\]](#))
- Bujnicki, J. M., & Rychlewski, J. (2019). RNA 2'-O-Methylation (Nm) Modification in Human Diseases. *International Journal of Molecular Sciences*, 20(3), 693. (URL: [\[Link\]](#))
- Eroles, J., et al. (2017). Ribosomal RNA 2'-O-methylations regulate translation by impacting ribosome dynamics. *Proceedings of the National Academy of Sciences*, 114(51), 13433–13438. (URL: [\[Link\]](#))
- Motorin, Y., & Marchand, V. (2018). Detection and Analysis of RNA Ribose 2'-O-Methylations: Challenges and Solutions. *International Journal of Molecular Sciences*, 19(10), 2883. (URL: [\[Link\]](#))
- Abou Assi, H., et al. (2020). 2'-O-Methylation can increase the abundance and lifetime of alternative RNA conformational states. *Nucleic Acids Research*, 48(13), 7466–7478. (URL: [\[Link\]](#))
- 2'-O-NMA phosphoramidites enable the synthesis of RNA mimics useful for antisense therapeutics. (2023). *Bio-Synthesis Blog*. (URL: [\[Link\]](#))
- Gram-scale enzymatic synthesis of 2'-deoxyribonucleoside analogues using nucleoside transglycosylase-2. (URL: Not available)

- ResearchGate. (n.d.). (A) Chemical structure of a 2'-O-methylated nucleoside (Nm). (URL: [\[Link\]](#))
- 2'-O-Me Phosphoramidites and Supports for RNA Synthesis. Glen Research. (URL: [\[Link\]](#))
- The Impact of Nucleotide Modifications on the Immune Responses of mRNA Vaccines. (URL: Not available)
- Sproat, B. S., et al. (1991). A simple procedure for the preparation of protected 2'-O-methyl or 2'-O-ethyl ribonucleoside-3'-O-phosphoramidites. *Nucleic Acids Research*, 19(21), 5965–5971. (URL: [\[Link\]](#))
- Chladek, S., & Smrt, J. (1973). The modified nucleosides of tRNAs. II. Synthesis of 2'-O-methylcytidyl (3'-5') cytidine. *Biochimica et Biophysica Acta (BBA) - Nucleic Acids and Protein Synthesis*, 299(4), 951–960. (URL: [\[Link\]](#))
- Li, S., et al. (2023). The detection, function, and therapeutic potential of RNA 2'-O-methylation. *The Innovation*, 4(3), 100407. (URL: [\[Link\]](#))
- Yu, Y. T., & Nilsen, T. W. (1999). A new method for detecting sites of 2'-O-methylation in RNA molecules. *RNA*, 5(11), 1470–1476. (URL: [\[Link\]](#))
- Nishida, N., et al. (2023). Systematic Analysis of 2'-O-Alkyl Modified Analogs for Enzymatic Synthesis and Their Oligonucleotide Properties. *International Journal of Molecular Sciences*, 24(23), 17006. (URL: [\[Link\]](#))
- Hruska, F. E., et al. (1973). A Proton Magnetic Resonance Study of the Effect of 2'-O-Methylation on Ribonucleoside Conformation. *Canadian Journal of Chemistry*, 51(10), 1099–1106. (URL: [\[Link\]](#))
- Conrad, F., et al. (1995). Enzymatic synthesis of 2'-modified nucleic acids: identification of important phosphate and ribose moieties in RNase P substrates. *Nucleic Acids Research*, 23(11), 1845–1853. (URL: [\[Link\]](#))
- 2'-O-methylation. Wikipedia. (URL: [\[Link\]](#))
- Li, S., et al. (2022). 2'-O-Methylation at internal sites on mRNA promotes mRNA stability. *bioRxiv*. (URL: [\[Link\]](#))

- He, C. C., & Armentrout, P. B. (2018). Structural and Energetic Effects of O2'-Ribose Methylation of Protonated Purine Nucleosides. The Journal of Physical Chemistry B, 122(39), 9121–9131. (URL: [\[Link\]](#))
- Picard-Jean, F., et al. (2018). 2'-O-methylation of the mRNA cap protects RNAs from decapping and degradation by DXO. PLoS ONE, 13(1), e0191828. (URL: [\[Link\]](#))
- Li, S., et al. (2023). The detection, function, and therapeutic potential of RNA 2'-O-methylation. The Innovation, 4(3), 100407. (URL: [\[Link\]](#))
- Elliott, D., & Tona, A. (2021). Assessing 2'-O-Methylation of mRNA Using Quantitative PCR. In Epitranscriptomics (pp. 139-150). Humana, New York, NY. (URL: [\[Link\]](#))
- The Pivotal Role of Chemical Modifications in mRNA Therapeutics. Frontiers in Cell and Developmental Biology. (URL: [\[Link\]](#))
- Nm-seq maps 2'-O-methylation sites in human mRNA with base precision. (URL: [\[Link\]](#))

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2'-O-methylation (Nm) in RNA: progress, challenges, and future directions - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- 2. mdpi.com [\[mdpi.com\]](https://mdpi.com)
- 3. What Is 2'-O-Methylation and How to Detect It - CD Genomics [\[rna.cd-genomics.com\]](https://rna.cd-genomics.com)
- 4. pnas.org [\[pnas.org\]](https://pnas.org)
- 5. drpress.org [\[drpress.org\]](https://drpress.org)
- 6. The detection, function, and therapeutic potential of RNA 2'-O-methylation - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- 7. 2' & 3' -O-Methyl RNA Synthesis - Amerigo Scientific [\[amerigoscientific.com\]](https://amerigoscientific.com)

- [8. researchgate.net \[researchgate.net\]](#)
- [9. Synthesis and hybridization studies on two complementary nona\(2'-O-methyl\)ribonucleotides - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. 2'-O-Methylation can increase the abundance and lifetime of alternative RNA conformational states - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. US5739314A - Method for synthesizing 2'-O-substituted pyrimidine nucleosides - Google Patents \[patents.google.com\]](#)
- [13. A Study on Synthesis and Upscaling of 2'-O-AECM-5-methyl Pyrimidine Phosphoramidites for Oligonucleotide Synthesis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. glenresearch.com \[glenresearch.com\]](#)
- [15. Enzymatic synthesis of 2'-modified nucleic acids: identification of important phosphate and ribose moieties in RNase P substrates - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [16. academic.oup.com \[academic.oup.com\]](#)
- [17. Detection and quantification of RNA 2'-O-methylation and pseudouridylation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [18. Detection and Analysis of RNA Ribose 2'-O-Methylations: Challenges and Solutions - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [19. Unlocking the Mysteries of RNA 2'-O-Methylation: Classical Methods and Deep Sequencing-Based Approaches - Amerigo Scientific \[amerigoscientific.com\]](#)
- [20. 2'-O-Methylation of Ribosomal RNA: Towards an Epitranscriptomic Control of Translation? - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [21. the-innovation.org \[the-innovation.org\]](#)
- [22. The detection, function, and therapeutic potential of RNA 2'-O-methylation \[the-innovation.org\]](#)
- [23. pubs.acs.org \[pubs.acs.org\]](#)
- [24. Assessing 2'-O-Methylation of mRNA Using Quantitative PCR | Springer Nature Experiments \[experiments.springernature.com\]](#)
- [25. 2'-O-Methylation at internal sites on mRNA promotes mRNA stability - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [26. Frontiers | The Pivotal Role of Chemical Modifications in mRNA Therapeutics \[frontiersin.org\]](#)

- 27. 2'-O-NMA phosphoramidites enable the synthesis of RNA mimics useful for antisense therapeutics [biosyn.com]
- To cite this document: BenchChem. [2'-O-Methylated Nucleosides: A Comprehensive Technical Guide to Structure, Synthesis, and Application]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12101664/docs#2-o-methylated-nucleosides-a-comprehensive-technical-guide-to-structure-synthesis-and-application>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)